

In-Depth Technical Guide: 4-Methyl-piperidin-3-one Hydrochloride

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Compound of Interest

Compound Name:	4-Methyl-piperidin-3-one hydrochloride
CAS No.:	1408076-42-5
Cat. No.:	B1529626

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Executive Summary

4-Methyl-piperidin-3-one hydrochloride (CAS: 1408076-42-5) is a critical heterocyclic scaffold in medicinal chemistry, primarily serving as the structural core for Janus kinase (JAK) inhibitors, most notably Tofacitinib (Xeljanz).^[1] Unlike its more stable isomer 4-piperidone, the 3-piperidone system is kinetically unstable in its free base form due to rapid self-condensation and polymerization.^[1] Consequently, the hydrochloride salt is the mandatory form for isolation, storage, and commercial distribution.

This guide details the synthesis, stability protocols, and application of this intermediate, specifically focusing on its role in generating cis-3,4-disubstituted piperidine systems—a "privileged structure" in modern drug discovery.

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5]}

The molecule exists in equilibrium between its ketone and enol forms, though the ketone predominates in acidic salt forms.

Property	Specification
IUPAC Name	4-Methylpiperidin-3-one hydrochloride
CAS Number	1408076-42-5 (HCl salt); 914220-45-4 (Free base)
Molecular Formula	C ₆ H ₁₁ NO[1][2] · HCl
Molecular Weight	149.62 g/mol
Appearance	White to off-white hygroscopic solid
Solubility	Highly soluble in water, methanol; sparingly soluble in DCM
Stability	Critical: Free base degrades within hours at RT. Salt is stable at -20°C.

Structural Tautomerism

The 3-position ketone is highly activated by the adjacent amine (even when protonated), making the alpha-protons acidic.[1] This leads to enolization, which can drive racemization at the C4 methyl center if not carefully controlled during workup.

Synthesis Methodologies

The synthesis of 4-methyl-piperidin-3-one is rarely performed to isolate the free secondary amine directly.[1] Instead, it is almost exclusively generated as an N-protected intermediate (e.g., N-Benzyl or N-Boc) or immediately trapped as a salt.[1]

Protocol A: Oxidation of 3-Hydroxypiperidine Precursors (Primary Route)

This route is preferred for scale-up due to the availability of chiral starting materials (3-hydroxy-4-methylpyridine).[1]

Reaction Scheme:

- Quaternization: 3-Hydroxy-4-methylpyridine + Benzyl chloride → Pyridinium salt.[1]
- Reduction: NaBH₄ reduction yields N-benzyl-4-methyl-3-piperidinol.[1]
- Oxidation: Swern or Parikh-Doering oxidation converts the alcohol to the ketone.
- Deprotection (Optional): Pd/C hydrogenation removes the benzyl group (requires immediate acidification to trap as HCl salt).

Step-by-Step Protocol (N-Benzyl Intermediate)

- Reagents: N-Benzyl-4-methyl-piperidin-3-ol (1.0 eq), DMSO (3.0 eq), SO₃·Pyridine complex (3.0 eq), DIPEA (6.0 eq), DCM (Solvent).
- Procedure:
 - Cool a solution of alcohol and DIPEA in DCM to 0°C.
 - Add DMSO, followed by dropwise addition of SO₃·Pyridine in DMSO/DCM.[3]
 - Stir at 0°C for 1 hour, then allow to warm to RT.
 - Quench: Pour into saturated NaHCO₃. Extract with DCM.[4]
 - Purification: The product is unstable on silica gel. Use immediately or crystallize as the hydrochloride salt by adding 4M HCl in dioxane.

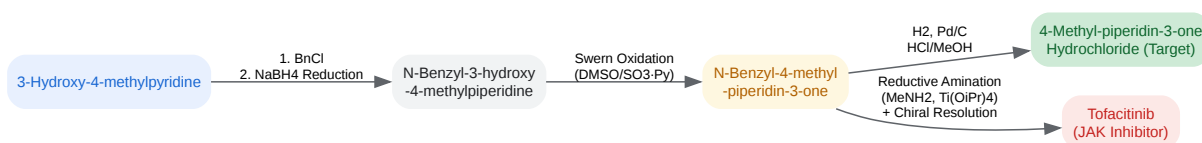
Protocol B: Dieckmann Condensation

Used when specific C4-chirality is not initially required or will be set later.[1]

- Substrates: Ethyl N-benzyl-N-(2-ethoxycarbonyl-ethyl)-3-aminobutyrate.[1]
- Conditions: NaOEt in EtOH/Toluene reflux.
- Outcome: Yields the beta-keto ester, which is decarboxylated (HCl/Reflux) to yield the 3-piperidone.[1]

Visualization: Synthesis & Reactivity Workflow

The following diagram illustrates the conversion of the pyridine precursor to the target salt and its subsequent application in Tofacitinib synthesis.



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Figure 1: Synthetic pathway from pyridine precursors to the 4-methyl-piperidin-3-one scaffold and its pharmaceutical application.[1][2][3][5][6]

Key Application: Reductive Amination (Tofacitinib Route)[1]

The most authoritative application of this scaffold is the synthesis of the cis-3,4-diamine core of Tofacitinib.[1] The reaction between 4-methyl-piperidin-3-one and methylamine is stereoselective, favoring the cis isomer due to steric approach control.[1]

Mechanism & Stereocontrol[1][11]

- **Imine Formation:** The ketone reacts with methylamine (MeNH₂) to form the imine. Titanium(IV) isopropoxide is often added as a Lewis acid to dehydrate and drive equilibrium.
- **Reduction:** The reducing agent (NaBH₄ or NaBH(OAc)₃) approaches from the less hindered face (opposite the C4-methyl group).[1]
- **Result:** Predominant formation of the cis-3-methylamino-4-methylpiperidine.[1]

Data Table: Reductive Amination Conditions

Reducing Agent	Solvent	Additive	Cis:Trans Ratio	Yield
NaBH(OAc) ₃	DCE	AcOH	6:1	85%
NaBH ₄	MeOH	Ti(OiPr) ₄	10:1	92%
H ₂ / PtO ₂	EtOH	None	4:1	78%

Note: The Ti(OiPr)₄ method is the industry standard for maximizing cis-selectivity.[\[1\]](#)

Handling, Safety & Stability

Stability Crisis: The Free Base

The free base of 4-methyl-piperidin-3-one is chemically fragile.[\[1\]](#)

- Self-Condensation: The amine of one molecule attacks the ketone of another, leading to dimerization.
- Oxidation: The alpha-position is prone to air oxidation.[\[1\]](#)

Storage Protocols

- Salt Form Mandatory: Always store as the Hydrochloride (HCl) or Tosylate salt.
- Atmosphere: Store under Argon or Nitrogen.
- Temperature: Long-term storage at -20°C.
- Hygroscopicity: The HCl salt absorbs water rapidly. Weighing should be done in a glovebox or desiccated environment.

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